

# Poloxamer 407: A Comprehensive Technical Overview of Identifiers

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## Compound of Interest

Compound Name: CM-407

Cat. No.: B1192531

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This document provides a detailed guide to the Chemical Abstracts Service (CAS) number and associated synonyms for Poloxamer 407, a widely utilized non-ionic surfactant in the pharmaceutical and cosmetic industries.<sup>[1][2][3]</sup> This information is critical for researchers, scientists, and drug development professionals for accurate identification, regulatory compliance, and literature review.

## Chemical Identification

Poloxamer 407 is a triblock copolymer composed of a central hydrophobic block of polyoxypropylene flanked by two hydrophilic blocks of polyoxyethylene.<sup>[3]</sup> This structure imparts its characteristic surfactant properties.

The CAS number is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification.

Identifier	Value
CAS Number	9003-11-6 <sup>[4][5]</sup>

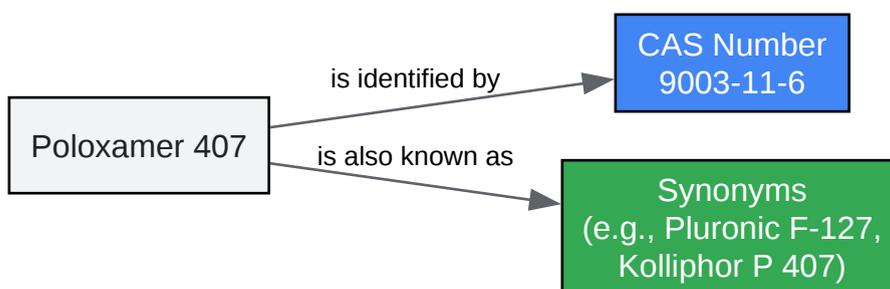
Poloxamer 407 is known by a variety of synonyms and trade names, which are frequently encountered in scientific literature and commercial products.

- Pluronic F-127<sup>[3]</sup>

- Kolliphor P 407[3]
- Synperonic PE/F 127[3]
- Poly(ethylene glycol)-block-poly(propylene glycol)-block-poly(ethylene glycol)
- Polyoxyethylene-polyoxypropylene copolymer[1]
- Lutrol[6]
- Monolan[6]
- Pluracare F 127[7][8]
- Poloxalkol[6]

## Logical Relationship of Identifiers

The following diagram illustrates the relationship between Poloxamer 407 and its primary identifiers.



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Relationship between Poloxamer 407 and its identifiers.

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